

# what is S-(1,2-Dicarboxyethyl)glutathione and its biological significance

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## Compound Focus: S-(1,2-Dicarboxyethyl)glutathione

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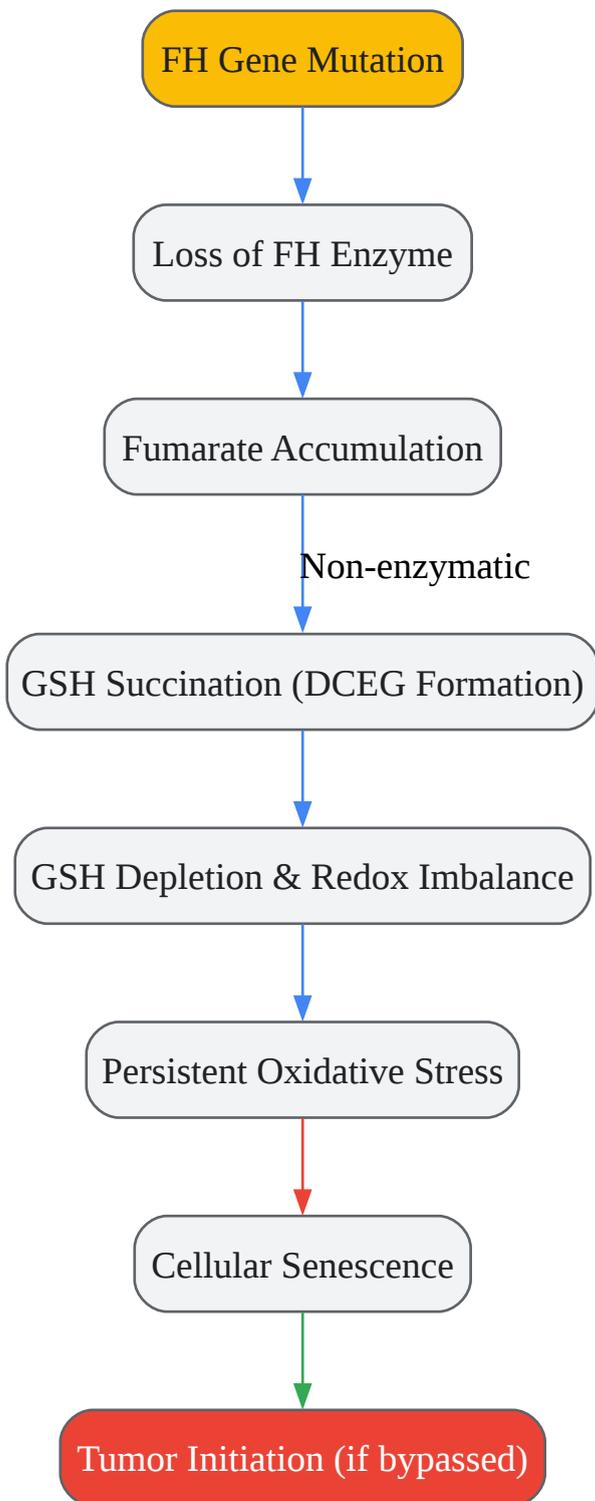
## Formation and Biological Role in Disease

DCEG is notably accumulated in cells deficient in the **fumarate hydratase (FH) enzyme** [1]. FH is a key enzyme in the tricarboxylic acid (TCA) cycle, and its mutation is linked to a highly malignant form of renal cancer. The loss of FH leads to a massive buildup of fumarate, which then non-enzymatically reacts with glutathione to form DCEG, a process termed **succination** [1].

The formation of DCEG is not a benign event. It has two major consequential effects that drive cellular transformation:

- **Induction of Persistent Oxidative Stress:** The succination of glutathione depletes the available pool of reduced glutathione (GSH), a major cellular antioxidant. This leads to a drop in the GSH/GSSG ratio and an increase in reactive oxygen species (ROS), creating a state of chronic oxidative stress [1].
- **Triggering of Cellular Senescence:** The oxidative stress induced by DCEG accumulation activates a senescence program in cells. Senescence is a protective anti-tumor mechanism that prevents damaged cells from proliferating. Research in mouse models has shown that bypassing this DCEG-driven senescence, for example by ablating p21, is a critical step for the initiation of cancerous lesions in FH-deficient kidneys [1].

This central pathway can be visualized as follows:



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## Other Documented Physiological Activities

Beyond its key role in FH-deficient cancer, other studies have reported various biological activities for DCEG, indicating it may function as a regulatory molecule in different contexts. The table below summarizes these findings.

Biological Activity	Experimental System	Reported Effect
Anti-inflammatory [2]	In vivo (rat)	Inhibited experimental conjunctival edema.
Immune Response Modulation [2]	Ex vivo (rat mast cells)	Inhibited histamine release.
Blood Coagulation Inhibition [3]	Not specified	Inhibited blood coagulation and platelet aggregation.
Enzyme Interaction [4]	In vitro (human enzyme)	Binds to the active site of Aldose Reductase (AR).
Cell Proliferation [5]	In vivo (rat)	Increased in regenerating liver; was shown to enhance EGF-stimulated DNA synthesis in hepatocytes.
Superoxide Generation [6]	Ex vivo (human neutrophils)	Enhanced fMLP-induced superoxide generation; suppressed arachidonic acid-induced generation.

## Experimental Detection and Analysis

Accurately detecting and quantifying DCEG in biological samples is crucial for research. The established method of choice is **Hydrophilic Interaction Liquid Chromatography coupled with tandem Mass Spectrometry (HILIC-MS/MS)** [7].

- **Why HILIC-MS/MS?** DCEG is a highly polar, water-soluble compound. HILIC chromatography is ideal for retaining and separating such polar analytes, which would elute too quickly with traditional reverse-phase methods. The MS/MS detection provides high specificity and sensitivity [7].
- **Workflow:** The general workflow involves extracting metabolites from cells or tissues, separating DCEG from other glutathione species (like GSH and GSSG) on a HILIC column, and detecting it using a mass spectrometer in multiple reaction monitoring (MRM) mode for precise quantification [7].

- **Handling Matrix Effects:** A key technical consideration is correcting for "matrix effects," where other components in the sample can suppress or enhance the ionization of DCEG, leading to inaccurate quantification. One established protocol uses a closed-loop calculation model with iteratively determined correction factors to ensure accurate measurements in complex biological extracts [7].

The following diagram outlines the core analytical workflow:



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## Summary and Research Implications

In summary, **S-(1,2-Dicarboxyethyl)glutathione** is a metabolite with significant biological roles:

- **Primary Significance:** It is a **critical oncometabolite** in FH-deficient renal cancer. Its formation drives a redox crisis and a protective senescence barrier that must be overcome for tumorigenesis to begin, making it a valuable biomarker and a potential therapeutic target [1].
- **Broader Context:** It also exhibits other physiological activities, such as anti-inflammatory and anticoagulant effects, and can be a substrate for enzymes like aldose reductase, suggesting potential regulatory functions beyond cancer [3] [2] [4].
- **Research Necessity:** Its accurate study in complex biological matrices requires sophisticated analytical techniques, with **HILIC-MS/MS** being the established and recommended methodology [7].

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## References

1. Fumarate induces redox-dependent senescence by ... [nature.com]
2. Physiological activities of S-(1,2-dicarboxyethyl)glutathione ... [pubmed.ncbi.nlm.nih.gov]
3. S-(1,2-Dicarboxyethyl)glutathione [medchemexpress.com]

4. Structure of a glutathione conjugate bound to the active site of ... [pubmed.ncbi.nlm.nih.gov]
5. 1,2-dicarboxyethyl)glutathione in regenerating rat liver [link.springer.com]
6. Effect of S-(1,2-dicarboxyethyl) glutathione and ... [pubmed.ncbi.nlm.nih.gov]
7. Hydrophilic interaction liquid chromatography coupled with ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [what is S-(1,2-Dicarboxyethyl)glutathione and its biological significance]. Smolecule, [2026]. [Online PDF]. Available at:

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